

Personal protective equipment for handling SHP504

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SHP504

Cat. No.: B11929918

[Get Quote](#)

Essential Safety and Handling Guide for SHP504

Disclaimer: This document provides guidance on personal protective equipment (PPE) for handling **SHP504** based on general safety protocols for potent chemical compounds and the available information on SHP2 inhibitors. No specific Safety Data Sheet (SDS) for **SHP504** was found. Therefore, a comprehensive risk assessment should be conducted by qualified personnel before handling this substance.

This guide is intended for researchers, scientists, and drug development professionals to provide essential, immediate safety and logistical information for the handling and disposal of **SHP504**.

Understanding the Hazard

SHP504 is identified as an allosteric inhibitor of SHP2 (Src homology-2 domain-containing protein tyrosine phosphatase-2). SHP2 is a key signaling protein involved in various cellular processes, and its inhibitors are under investigation as potential anti-cancer agents. Due to its potent biological activity, **SHP504** should be handled with caution to minimize exposure.

Personal Protective Equipment (PPE) Requirements


The following table summarizes the recommended PPE for handling **SHP504** in a laboratory setting.

Body Part	Personal Protective Equipment	Specifications & Remarks
Hands	Nitrile or Neoprene Gloves (Double Gloving Recommended)	Ensure gloves are compatible with the solvents used to dissolve SHP504. Check for any signs of degradation or perforation before and during use. Change gloves frequently and immediately if contaminated.
Eyes	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where SHP504 is handled. Provides protection against splashes and aerosols.
Face	Face Shield	Recommended to be worn in addition to safety glasses or goggles when there is a significant risk of splashes, such as during solution preparation or transfers of large quantities.
Body	Laboratory Coat	Should be a dedicated, buttoned lab coat. Consider a disposable gown for procedures with a higher risk of contamination.
Respiratory	Chemical Fume Hood	All handling of solid SHP504 and its concentrated solutions should be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.
N95 or higher-rated respirator	May be required for certain procedures where engineering	

controls are not sufficient to minimize exposure, such as during spill cleanup. A risk assessment should determine the need for respiratory protection.

Experimental Workflow for Safe Handling

The following diagram illustrates the procedural steps for safely handling **SHP504** in a research environment.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **SHP504**, from preparation to disposal.

Operational Plan

4.1. Engineering Controls:

- Chemical Fume Hood: Always handle solid **SHP504** and prepare solutions within a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.

4.2. Standard Operating Procedures (SOPs):

- Develop and follow a detailed SOP for all experimental procedures involving **SHP504**.
- The SOP should include specific instructions on weighing, dissolving, and handling the compound, as well as emergency procedures.

4.3. Training:

- All personnel handling **SHP504** must receive training on the potential hazards, required PPE, and emergency procedures.
- Training records should be maintained.

Disposal Plan

5.1. Waste Segregation:

- All solid waste contaminated with **SHP504** (e.g., gloves, pipette tips, vials) should be collected in a designated, labeled hazardous waste container.
- Liquid waste containing **SHP504** should be collected in a separate, labeled hazardous waste container.

5.2. Waste Disposal:

- Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office.

- Do not dispose of **SHP504** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spill: Evacuate the area. Wear appropriate PPE, including respiratory protection if necessary. Contain the spill with an inert absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Decontaminate the spill area. Report the spill to your EHS office.

By adhering to these guidelines, researchers can minimize their risk of exposure and safely handle **SHP504** in the laboratory. Building a strong foundation of safety and trust is paramount when working with potent research compounds.

- To cite this document: BenchChem. [Personal protective equipment for handling SHP504]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11929918#personal-protective-equipment-for-handling-shp504\]](https://www.benchchem.com/product/b11929918#personal-protective-equipment-for-handling-shp504)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com